

In-Depth Technical Guide: 2,4,6-Trichloropyridine-3-carboxylic Acid

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Compound of Interest

Compound Name: 2,4,6-Trichloropyridine-3-carboxylic acid

Cat. No.: B1288208

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CAS Number: 69422-72-6

Synonyms: 2,4,6-Trichloronicotinic Acid

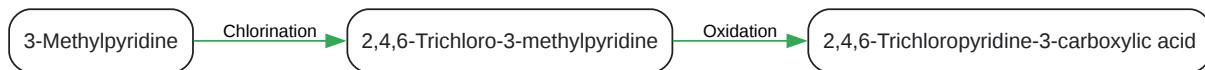
Chemical and Physical Properties

This section summarizes the key chemical and physical properties of **2,4,6-Trichloropyridine-3-carboxylic acid**. The data is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	69422-72-6	Multiple Sources
Molecular Formula	C ₆ H ₂ Cl ₃ NO ₂	[1]
Molecular Weight	226.44 g/mol	[1]
IUPAC Name	2,4,6-trichloropyridine-3-carboxylic acid	[1]
Boiling Point	357.4 °C at 760 mmHg	[1]
Density (Theoretical)	1.728 g/cm ³	[1]
Flash Point	169.9 °C	[1]
Refractive Index	1.618	[1]
Appearance	White to off-white solid	Inferred from related compounds
Solubility	Sparingly soluble in water, soluble in common organic solvents	Inferred from related compounds

Synthesis Pathway

The primary synthetic route to **2,4,6-Trichloropyridine-3-carboxylic acid** involves a multi-step process starting from 3-methylpyridine. The pathway includes a chlorination step followed by an oxidation step.



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Caption: Synthesis pathway of **2,4,6-Trichloropyridine-3-carboxylic acid**.

Experimental Protocols

While a detailed, peer-reviewed experimental protocol for the synthesis of **2,4,6-Trichloropyridine-3-carboxylic acid** is not readily available in the public domain, the following outlines the general procedures for the key transformations based on analogous reactions.

General Analytical Methods for Pyridine Derivatives

Analysis of pyridine derivatives typically employs a combination of chromatographic and spectroscopic techniques to determine purity and elucidate structure.

- High-Performance Liquid Chromatography (HPLC): A standard method for assessing the purity of pyridine carboxylic acids. A typical setup would involve a C18 column with a mobile phase consisting of a gradient of acetonitrile and water with an acidic modifier like formic acid or trifluoroacetic acid.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for structural confirmation. The chemical shifts, splitting patterns, and integration of the proton signals, along with the number and chemical shifts of the carbon signals, provide a detailed picture of the molecular structure.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule. For **2,4,6-Trichloropyridine-3-carboxylic acid**, characteristic peaks for the carboxylic acid O-H and C=O stretches, as well as C-Cl and pyridine ring vibrations, would be expected.

Applications in Research and Drug Development

Pyridine carboxylic acids are a significant class of compounds in medicinal chemistry and drug development due to their presence in numerous biologically active molecules. While specific applications for **2,4,6-Trichloropyridine-3-carboxylic acid** are not extensively documented, its structural motifs suggest its potential as a versatile intermediate in the synthesis of novel therapeutic agents.

The pyridine ring is a common scaffold in many approved drugs, and the presence of chloro- and carboxylic acid functional groups allows for a variety of chemical modifications. These

groups can be manipulated to introduce different pharmacophores and modulate the physicochemical properties of a lead compound to enhance its efficacy, selectivity, and pharmacokinetic profile.

Safety and Handling

2,4,6-Trichloropyridine-3-carboxylic acid is a chemical that should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statements:[[1](#)]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

GHS Pictogram:[[1](#)]

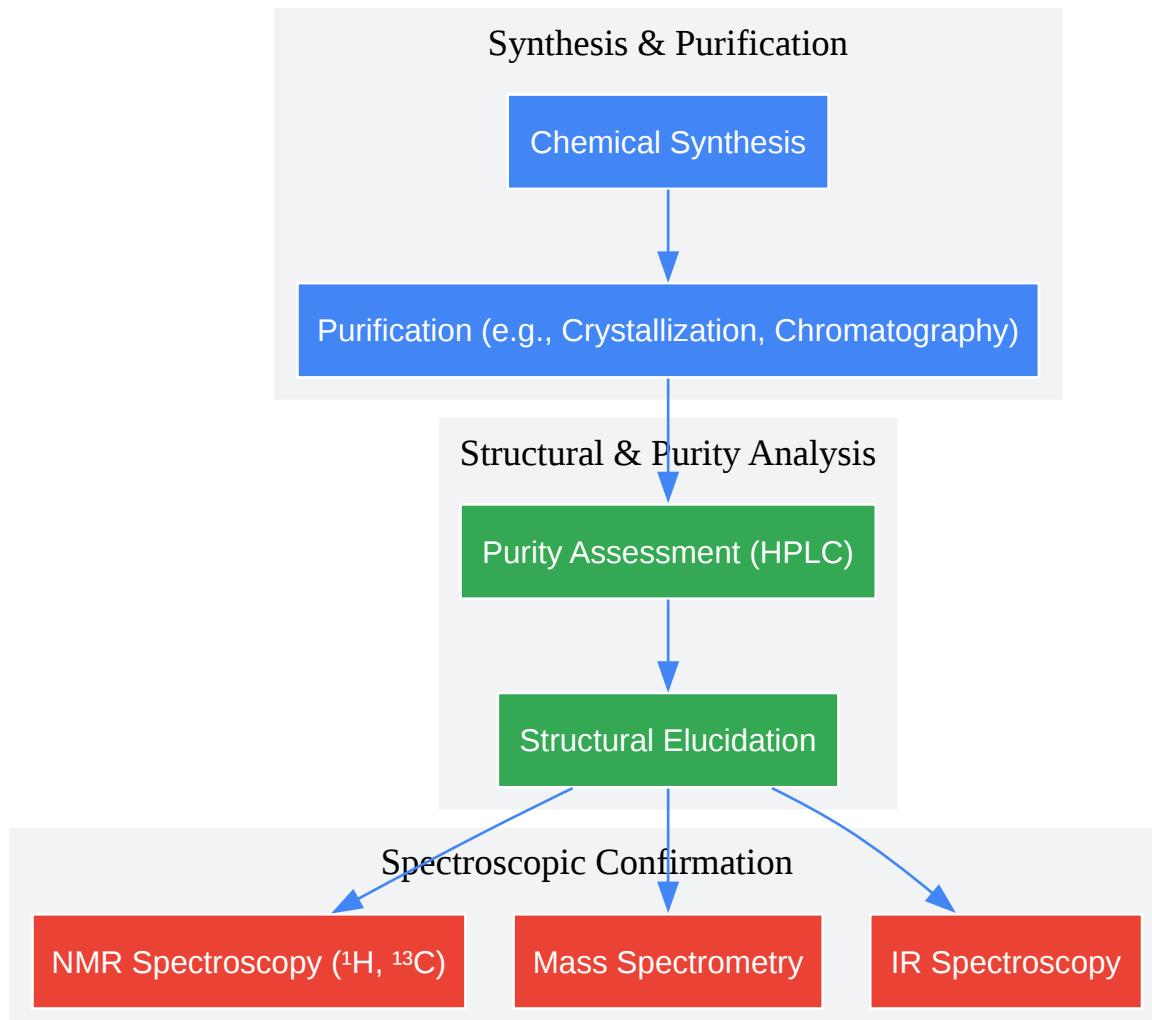
- GHS07: Exclamation mark

It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Logical Relationship of Analytical Techniques

The characterization of a synthesized chemical compound like **2,4,6-Trichloropyridine-3-carboxylic acid** follows a logical workflow of analytical techniques to confirm its identity and

purity.



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Caption: Workflow for the analysis of synthesized compounds.

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References

- 1. americanelements.com [americanelements.com]
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